

Elucidating the Structure of Benzylhydrazine Dihydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Benzylhydrazine dihydrochloride*

Cat. No.: *B1207700*

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This technical guide provides a comprehensive overview of the methodologies and data integral to the structural elucidation of **benzylhydrazine dihydrochloride**. Designed for researchers, scientists, and professionals in drug development, this document details the chemical properties, synthesis, and spectroscopic analysis of this important organic compound.

Introduction

Benzylhydrazine dihydrochloride ($C_7H_{12}Cl_2N_2$) is a hydrazine derivative that serves as a crucial intermediate in the synthesis of various pharmaceuticals and other organic compounds. [1][2] Its chemical reactivity, largely attributed to the hydrazine moiety, allows for its participation in a variety of chemical reactions, including condensations and oxidations. An in-depth understanding of its structure is paramount for its effective utilization in research and development. This guide outlines the key data and experimental protocols involved in confirming the molecular structure of **benzylhydrazine dihydrochloride**.

Physicochemical Properties

The fundamental physical and chemical properties of **benzylhydrazine dihydrochloride** are summarized in the table below. This data provides a foundational dataset for the identification and handling of the compound.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ Cl ₂ N ₂	[3][4]
Molecular Weight	195.09 g/mol	[3]
Appearance	White to slightly yellow/beige powder/crystal	[1]
Melting Point	143-145 °C (decomposes)	[1]
Solubility	Soluble in water	[4]
CAS Number	20570-96-1	[1][2][3]
IUPAC Name	benzylhydrazine;dihydrochloride	[3]
SMILES	C1=CC=C(C=C1)CNN.Cl.Cl	
InChI	InChI=1S/C7H10N2.2ClH/c8-9-6-7-4-2-1-3-5-7;;/h1-5,9H,6,8H2;2*1H	[3]

Structural Elucidation Workflow

The elucidation of the structure of **benzylhydrazine dihydrochloride** follows a logical progression of analytical techniques. Each step provides crucial information that, when combined, confirms the atomic connectivity and overall structure of the molecule.



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